

Methyl cholate as a bile acid derivative.

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Compound of Interest

Compound Name: Methyl cholate

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An In-Depth Technical Guide to **Methyl Cholate**: A Foundational Bile Acid Derivative for Advanced Research

Executive Summary

Methyl cholate, the methyl ester of cholic acid, represents a cornerstone derivative in the expansive field of bile acid chemistry. While its parent molecule, cholic acid, is a primary product of cholesterol metabolism in the liver, the simple esterification of its carboxylic acid group fundamentally alters its physicochemical properties, rendering it a more versatile tool for organic synthesis and a valuable component in pharmaceutical formulations.^{[1][2]} Its amphipathic nature, characterized by a rigid, hydrophobic steroid nucleus and a hydrophilic face bearing three hydroxyl groups, allows it to function as a powerful surfactant and a building block for complex supramolecular structures.^[3] This guide provides a comprehensive technical overview of **methyl cholate**, from its synthesis and characterization to its critical applications in drug delivery, organic synthesis, and biochemical research, designed for scientists and professionals in drug development.

Section 1: The Chemistry of Methyl Cholate: Beyond a Simple Ester

Cholic acid is a primary bile acid synthesized in the liver from cholesterol, playing a vital role in the digestion and absorption of fats.[4][5] **Methyl cholate** (CAS 1448-36-8) is its direct derivative, formed by the esterification of the C-24 carboxylic acid group.[1] This modification from a carboxylic acid to a methyl ester has profound implications:

- **Reduced Polarity:** The conversion of the ionizable carboxyl group to a less polar ester group decreases its water solubility at neutral pH but increases its solubility in organic solvents like DMSO, methanol, and chloroform.[3][6][7]
- **Chemical Handle:** The ester group provides a stable, yet reactive, handle for further chemical modifications, while the three hydroxyl groups at positions C-3, C-7, and C-12 offer sites for regioselective reactions.[7][8]
- **Amphipathic Nature:** Like its parent acid, **methyl cholate** is a facial amphiphile. The concave, hydrophilic α -face contains the 3- α , 7- α , and 12- α hydroxyl groups, while the convex, hydrophobic β -face is dominated by the steroid ring system and its methyl groups.[3] This distinct separation of polar and non-polar regions is the primary driver of its utility as a surfactant and a component in drug delivery systems.[9][10]

Section 2: Physicochemical Properties & Spectroscopic Characterization

A thorough understanding of **methyl cholate**'s properties is essential for its effective application.

Table 1: Key Physicochemical Properties of Methyl Cholate

Property	Value	Source(s)
Molecular Formula	C25H42O5	[11][12]
Molecular Weight	422.60 g/mol	[4][11][12]
Appearance	White to off-white solid, powder, or crystals	[3][7][13]
Melting Point	155-156 °C	[7][13][14]
Boiling Point	541.6 °C (Predicted)	[7][13]
Density	1.141 g/cm ³ (Predicted)	[7][13]
Solubility	Insoluble in water; Soluble in DMSO, methanol, chloroform, ethyl acetate.	[1][6][13]

Spectroscopic Profile: A Self-Validating System

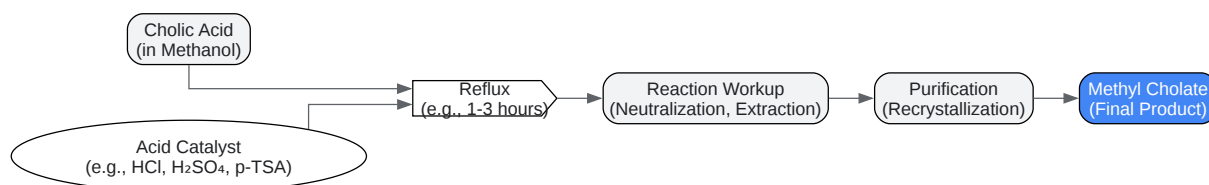
Characterization techniques like Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) are not merely for identification; they serve as a validation system to confirm the successful synthesis and purity of the compound.

- Nuclear Magnetic Resonance (NMR): ¹H-NMR is critical for confirming the structure. Key expected signals include a singlet around 3.66 ppm corresponding to the methyl ester protons (-OCH₃), multiplets for the protons on carbons bearing hydroxyl groups (C3-H, C7-H, C12-H), and characteristic singlets for the angular methyl groups (C18 and C19) of the steroid nucleus.[13] Two-dimensional NMR techniques like ROESY can elucidate the spatial proximity of protons, which is crucial for understanding how these molecules self-assemble into micelles in solution.[15][16]
- Mass Spectrometry (MS): Often coupled with Gas Chromatography (GC-MS), MS is used to confirm the molecular weight.[7] Under Electron Ionization (EI), **methyl cholate** exhibits a characteristic fragmentation pattern. Common fragments observed include peaks at m/z 386 (loss of water), 368 (loss of two water molecules), 271, and 253, which help in structural elucidation.[11]

Section 3: Synthesis of Methyl Cholate: The Fischer Esterification

The most common and straightforward method for preparing **methyl cholate** is the Fischer esterification of cholic acid. This acid-catalyzed reaction with methanol is efficient and high-yielding.

Diagram 1: Synthesis Workflow of Methyl Cholate



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Caption: Fischer esterification of cholic acid to produce **methyl cholate**.

Experimental Protocol: Synthesis of Methyl Cholate

This protocol describes a standard lab-scale synthesis. The causality behind the steps is to drive the equilibrium towards the product and then effectively isolate it.

- **Dissolution:** Dissolve cholic acid (e.g., 10 g) in anhydrous methanol (e.g., 150 mL) in a round-bottom flask equipped with a magnetic stirrer. Rationale: Methanol serves as both the solvent and the reactant.
- **Catalysis:** Carefully add a catalytic amount of a strong acid, such as concentrated hydrochloric acid (e.g., 1-5 mL) or p-toluenesulfonic acid (p-TSA).^{[6][17]} Rationale: The acid protonates the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by methanol.

- **Reaction:** Equip the flask with a reflux condenser and heat the mixture to reflux for 1-3 hours. [6][17] The reaction progress can be monitored by Thin Layer Chromatography (TLC) to confirm the consumption of the starting material.[13] **Rationale:** Heating increases the reaction rate. Refluxing prevents the loss of the volatile methanol solvent.
- **Cooling & Precipitation:** After the reaction is complete, allow the solution to cool to room temperature and then place it in an ice bath or refrigerator. The product, being less soluble in the cold methanol mixture, will precipitate out.[17]
- **Isolation:** Collect the solid product by vacuum filtration and wash the crystals with small amounts of cold methanol to remove residual acid and unreacted starting material.
- **Purification:** For higher purity, the crude **methyl cholate** can be recrystallized from a methanol-water mixture.[6] **Rationale:** Recrystallization is a purification technique based on differences in solubility. The desired compound is soluble in the hot solvent and crystallizes out upon cooling, leaving impurities behind in the solution.
- **Drying & Characterization:** Dry the purified white solid under vacuum. Confirm the identity and purity of the final product using melting point analysis, NMR, and MS as described in Section 2.

Section 4: Core Applications in Scientific Research

Methyl cholate's utility stems from its dual role as a modifiable scaffold and a functional excipient.

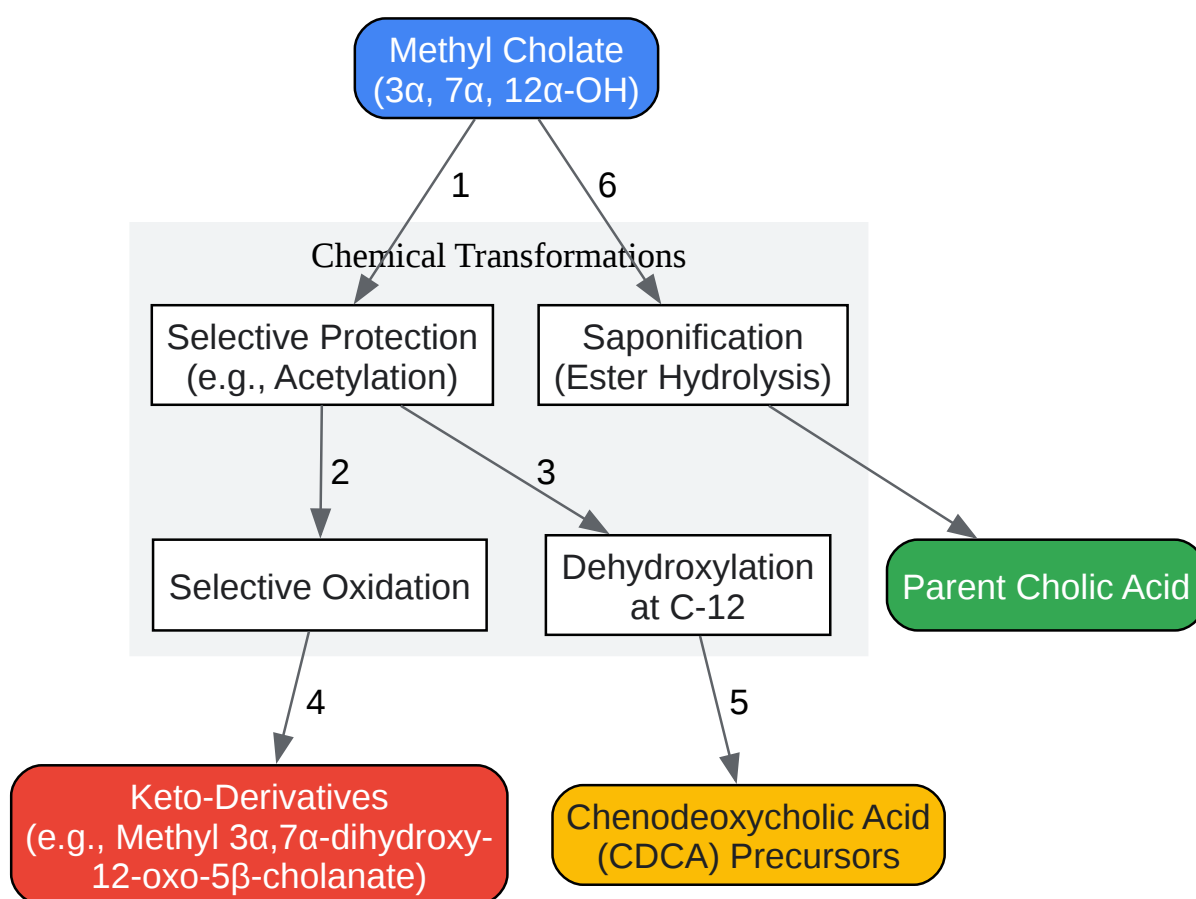
A Versatile Starting Material in Organic Synthesis

Methyl cholate is a crucial intermediate for the synthesis of other bile acids and their derivatives.[7][18] The differential reactivity of the three hydroxyl groups ($3\alpha\text{-OH} > 7\alpha\text{-OH} \approx 12\alpha\text{-OH}$) allows for regioselective protection and oxidation reactions.[7]

- **Synthesis of Chenodeoxycholic Acid (CDCA):** **Methyl cholate** is a key starting material in multi-step syntheses of CDCA, a therapeutically important bile acid. This process typically involves selective protection of the 3- and 7-hydroxyl groups, modification or removal of the 12-hydroxyl group, and subsequent deprotection and saponification.[18]

- Derivatization: The hydroxyl groups can be selectively oxidized to form various keto-derivatives, which are investigated for their potential to modify drug transport across biological membranes, including the blood-brain barrier.[8][19][20]

Diagram 2: Derivatization Pathways from Methyl Cholate



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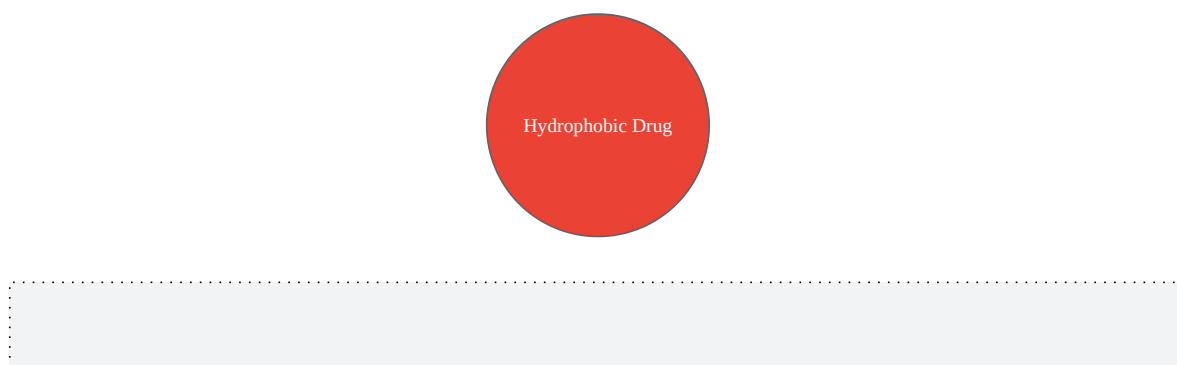
Caption: Synthetic versatility of **methyl cholate** as a precursor.

A Functional Excipient in Drug Delivery

The amphipathic structure of **methyl cholate** makes it an excellent agent for enhancing the bioavailability of poorly water-soluble drugs.[3][9] Bile acids and their derivatives are recognized as physiological surfactants that can improve drug solubility and membrane permeability.[9][10]

- **Micellar Solubilization:** Above its critical micelle concentration (CMC), **methyl cholate** self-assembles into micelles, which can encapsulate hydrophobic drug molecules within their non-polar core, thereby increasing the drug's apparent aqueous solubility.
- **Nanoparticle Formulation:** **Methyl cholate** can be used as a building block for more complex drug delivery systems, such as bilosomes (vesicles containing bile salts) and polymer-based nanoparticles.[10] These systems can protect drugs from degradation in the gastrointestinal tract and facilitate their transport across intestinal epithelia.[9]
- **Permeation Enhancement:** Bile acid derivatives can increase the fluidity of biological membranes, transiently increasing their permeability to allow for enhanced drug absorption. [9][20]

Diagram 3: Drug Encapsulation in a Methyl Cholate Micelle



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Caption: Self-assembly of **methyl cholate** into a drug-encapsulating micelle.

A Probe for Biochemical & Pharmacological Studies

Methyl cholate serves as a valuable tool for investigating biological processes.

- **Enzyme Assays:** It is used as a substrate to study the kinetics and activity of bile acid-metabolizing enzymes, which is crucial for understanding liver function and disease.[\[2\]](#)
- **Carbohydrate Transport:** Research has shown that **methyl cholate** can act as a supramolecular carrier for aldoses like glucose, forming non-covalent complexes that facilitate sugar transport across supported liquid membranes.[\[4\]](#) This has applications in separation science and the study of carbohydrate transport mechanisms.
- **Therapeutic Potential:** Some studies suggest that **methyl cholate** and its derivatives may possess intrinsic anti-inflammatory and anti-tumor properties, opening avenues for future therapeutic development.[\[2\]](#)[\[13\]](#)

Section 5: Safety, Handling, and Storage

Proper handling and storage are paramount to ensure the integrity of the compound and the safety of laboratory personnel.

- **Safety:** According to aggregated GHS data, **methyl cholate** may be harmful if swallowed and may cause skin and serious eye irritation.[\[11\]](#) Standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling the compound.
- **Storage:**
 - **Solid Form:** **Methyl cholate** powder should be stored in a tightly sealed container in a dry, room-temperature environment.[\[13\]](#) For long-term stability, storage at -20°C is recommended, which can preserve the compound for up to 3 years.[\[4\]](#)
 - **In Solution:** Stock solutions, typically prepared in DMSO, should be aliquoted to avoid repeated freeze-thaw cycles.[\[4\]](#) These solutions are stable for up to 2 years when stored at -80°C and for 1 year at -20°C.[\[4\]](#)[\[21\]](#)

Conclusion

Methyl cholate is far more than a simple ester of a primary bile acid. It is a multifunctional molecule that serves as a critical intermediate in the synthesis of complex steroidal compounds, a functional excipient for advanced drug delivery, and a precise tool for

biochemical investigation. Its unique amphipathic structure, combined with its chemical tractability, ensures its continued relevance and importance in both academic research and the pharmaceutical industry. As drug development moves towards overcoming challenges of poor solubility and targeted delivery, the strategic application of well-characterized derivatives like **methyl cholate** will undoubtedly play an increasingly significant role.

References

- PrepChem. (n.d.). Synthesis of **methyl cholate**. Retrieved from PrepChem.com. [[Link](#)]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 10960835, **Methyl cholate**. Retrieved from PubChem. [[Link](#)]
- Cheméo. (n.d.). Chemical Properties of **Methyl cholate** (CAS 1448-36-8). Retrieved from Cheméo.com. [[Link](#)]
- Pavlović, N., et al. (2018). Bile Acids and Their Derivatives as Potential Modifiers of Drug Release and Pharmacokinetic Profiles. *Frontiers in Pharmacology*. [[Link](#)]
- Rocon, C., et al. (2016). Bile acids and bile acid derivatives: use in drug delivery systems and as therapeutic agents. *Expert Opinion on Drug Delivery*. [[Link](#)]
- Đanić, M., et al. (2018). Pharmacological Applications of Bile Acids and Their Derivatives in the Treatment of Metabolic Syndrome. *Frontiers in Pharmacology*. [[Link](#)]
- Mikov, M., et al. (2018). Bile Acids and Their Derivatives – the Promising Therapeutic Remedies. *Frontiers in Pharmacology*. [[Link](#)]
- Mikov, M., et al. (2008). Pharmacology of bile acids and their derivatives: Absorption promoters and therapeutic agents. *ResearchGate*. [[Link](#)]
- Google Patents. (2006). CN1869043A - A kind of synthetic method of chenodeoxycholic acid.
- SIELC Technologies. (2024). HPLC Method for Separation of Bile acids on Primesep B Column. Retrieved from sielc.com. [[Link](#)]
- Šarenac, T. M., & Mikov, M. (2018). Bile Acid Synthesis: From Nature to the Chemical Modification and Synthesis and Their Applications as Drugs and Nutrients. *Frontiers in*

Pharmacology. [[Link](#)]

- NIST. (n.d.). **Methyl cholate**. Retrieved from NIST WebBook. [[Link](#)]
- Lee, D. W., et al. (2019). Study on Micelle Formation of Bile Salt Using Nuclear Magnetic Resonance Spectroscopy. Journal of Oleo Science. [[Link](#)]
- Telematique. (n.d.). **Methyl Cholate**. Retrieved from Telematique.co.uk. [[Link](#)]
- Tinajero-Delgado, V., et al. (2014). Synthesis, NMR Characterization and Crystal Structure of Methyl 3 α ,7 α -Dihydroxy-12-oxo-5 β -cholanate. ResearchGate. [[Link](#)]
- Antibodies-online.com. (n.d.). **Methyl Cholate** | ABIN4878728. Retrieved from Antibodies-online.com. [[Link](#)]
- Ueda, K., et al. (2007). NMR Study on Solubilization of Sterols and Aromatic Compounds in Sodium Taurodeoxycholate Micelles. ResearchGate. [[Link](#)]

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Sources

- 1. selleckchem.com [selleckchem.com]
- 2. telematique.co.uk [telematique.co.uk]
- 3. CAS 1448-36-8: Methyl cholate | CymitQuimica [cymitquimica.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. HPLC Method for Separation of Bile acids (Methyl cholate, Cholic acid, Deoxycholic acid, Chenodeoxycholic acid) on Primesep B Column | SIELC Technologies [sielc.com]
- 6. echemi.com [echemi.com]
- 7. Methyl cholate | 1448-36-8 | Benchchem [benchchem.com]
- 8. Frontiers | Bile Acid Synthesis: From Nature to the Chemical Modification and Synthesis and Their Applications as Drugs and Nutrients [frontiersin.org]

- 9. Bile Acids and Their Derivatives as Potential Modifiers of Drug Release and Pharmacokinetic Profiles - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 10. [tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
- 11. Methyl cholate | C25H42O5 | CID 10960835 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Methyl cholate (CAS 1448-36-8) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 13. CHOLIC ACID METHYL ESTER | 1448-36-8 [[chemicalbook.com](https://www.chemicalbook.com)]
- 14. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 15. Study on Micelle Formation of Bile Salt Using Nuclear Magnetic Resonance Spectroscopy [jstage.jst.go.jp]
- 16. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 17. CN1869043A - A kind of synthetic method of chenodeoxycholic acid - Google Patents [patents.google.com]
- 18. [prepchem.com](https://www.prepchem.com) [[prepchem.com](https://www.prepchem.com)]
- 19. Pharmacological Applications of Bile Acids and Their Derivatives in the Treatment of Metabolic Syndrome - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 20. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 21. Methyl Cholate | ABIN4878728 [[antibodies-online.com](https://www.antibodies-online.com)]
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